

Essential Safety and Logistical Guide for Handling 4-(4-Bromophenethyl)morpholine

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Compound of Interest

Compound Name: 4-(4-Bromophenethyl)morpholine

Cat. No.: B1280873

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This document provides crucial safety protocols, operational guidance, and disposal plans for researchers, scientists, and drug development professionals working with **4-(4-Bromophenethyl)morpholine**. The information is compiled to ensure safe laboratory practices and mitigate potential hazards.

Chemical Identification and Properties

While specific hazard data for **4-(4-Bromophenethyl)morpholine** is limited, information from structurally similar compounds, such as 4-(4-Bromophenyl)morpholine and other morpholine derivatives, provides a strong basis for safety protocols.

Property	Value	Source
Molecular Formula	$C_{12}H_{16}BrNO$	[1]
Molecular Weight	270.2 g/mol	[1]
CAS Number	736991-39-2	[1]
Appearance	Likely a solid, as the related 4-(4-Bromophenyl)morpholine is a white to off-white crystalline powder. [2]	
Storage	Store at room temperature. [1] A cool, dry, well-ventilated area is recommended for brominated organic compounds. [3]	

Hazard Summary and Precautionary Statements

Based on related compounds like 4-(4-Bromophenyl)morpholine, the following hazards should be assumed[\[4\]](#)[\[5\]](#):

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

General precautionary statements for morpholine derivatives include warnings of flammability, toxicity if in contact with skin or inhaled, and the risk of causing severe skin burns and eye damage[\[6\]](#)[\[7\]](#)[\[8\]](#).

Operational Plan: Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure. The following table outlines the required equipment based on recommendations for handling morpholine and brominated

compounds.

Body Part	Required PPE	Rationale and Specifications
Respiratory	NIOSH-approved respirator	Use in case of inadequate ventilation or when handling powders to avoid inhaling dust/vapors.[9][10][11] A full-face respirator with appropriate cartridges is recommended for higher concentrations.[11][12]
Eyes/Face	Tightly fitting safety goggles and face shield	Protects against splashes, vapors, and dust.[6][10][12]
Hands	Chemical-resistant gloves	Elbow-length impervious gloves are recommended.[12] Butyl rubber or fluoroelastomer gloves are suitable for prolonged contact with morpholine.[12] Always wash hands thoroughly after handling.[10][13]
Body	Chemical-protection suit or lab coat	Wear appropriate protective clothing to prevent skin contact.[10][12] An easily accessible safety shower is a critical engineering control.[10][11]

Handling and Storage Protocol

Engineering Controls:

- Always handle this compound within a certified chemical fume hood to control emissions at the source.[6][12]

- Facilities must be equipped with an eyewash station and a safety shower.[10][11]
- If the material is flammable, use explosion-proof ventilation and non-sparking tools.[6][10][12]

Safe Handling Procedures:

- Read and understand the Safety Data Sheet (SDS) for similar compounds before starting work.
- Ensure all required PPE is inspected and worn correctly before entering the handling area.
- Ground and bond containers when transferring material to prevent static discharge.[6][10]
- Avoid creating dust.[14]
- Do not eat, drink, or smoke in the laboratory.[12][13]
- After handling, wash hands and other exposed skin areas thoroughly.[13][15]

Storage Conditions:

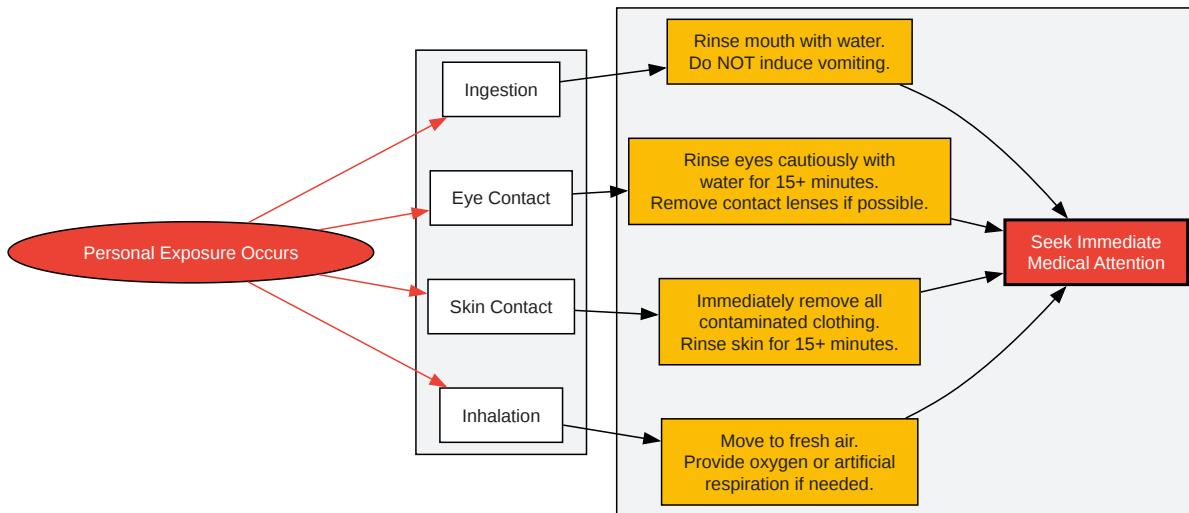
- Store in a tightly sealed, chemically resistant container.[3]
- Keep in a cool, dry, and well-ventilated area away from heat and direct sunlight.[3][9]
- Store away from incompatible substances such as strong oxidizing agents, alkalis, and certain metals like aluminum.[3][10]
- Label all containers clearly with the chemical identity and associated hazards.[3]

Emergency Procedures

Immediate and appropriate action is critical in the event of a spill or personal exposure.[3]

Personal Exposure Response

The following diagram outlines the immediate steps to take in case of accidental exposure.



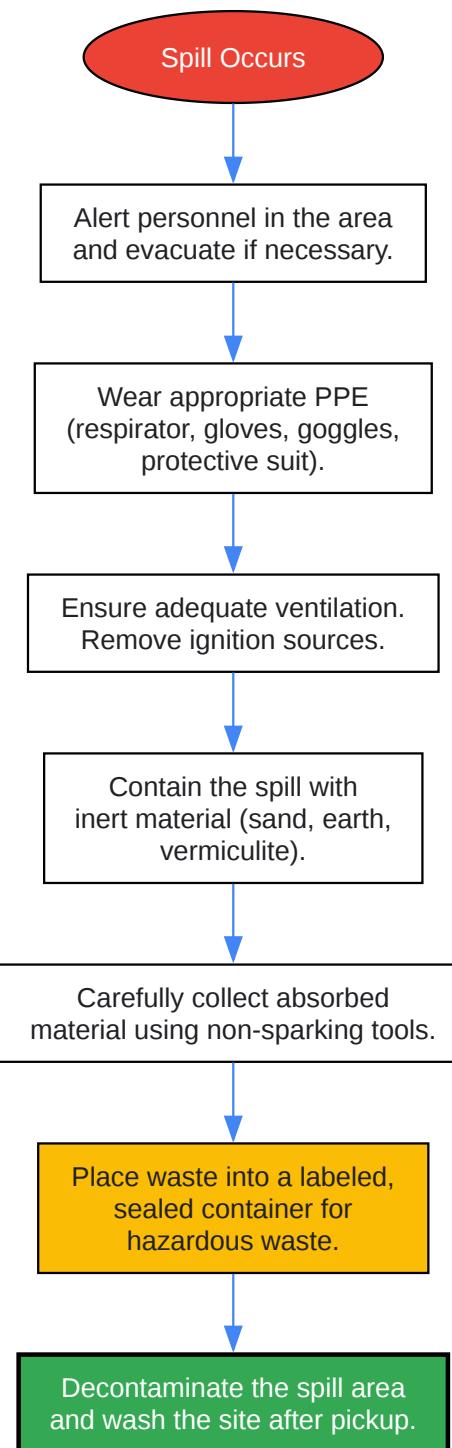
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Caption: Workflow for personal exposure incidents.

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration or oxygen.[14][15] Seek immediate medical attention.[9][16]
- Skin Contact: Immediately remove all contaminated clothing.[6][15] Flush the skin with plenty of water for at least 15 minutes.[13][15] Chemical burns must be treated promptly by a physician.[16]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[6][15] Remove contact lenses if present and easy to do.[15] Seek immediate medical attention.[15]
- Ingestion: Do NOT induce vomiting.[9][13] Rinse the mouth with water if the person is conscious.[6][13] Never give anything by mouth to an unconscious person.[13][14] Seek immediate medical attention.[9][16]

Spill Response Plan



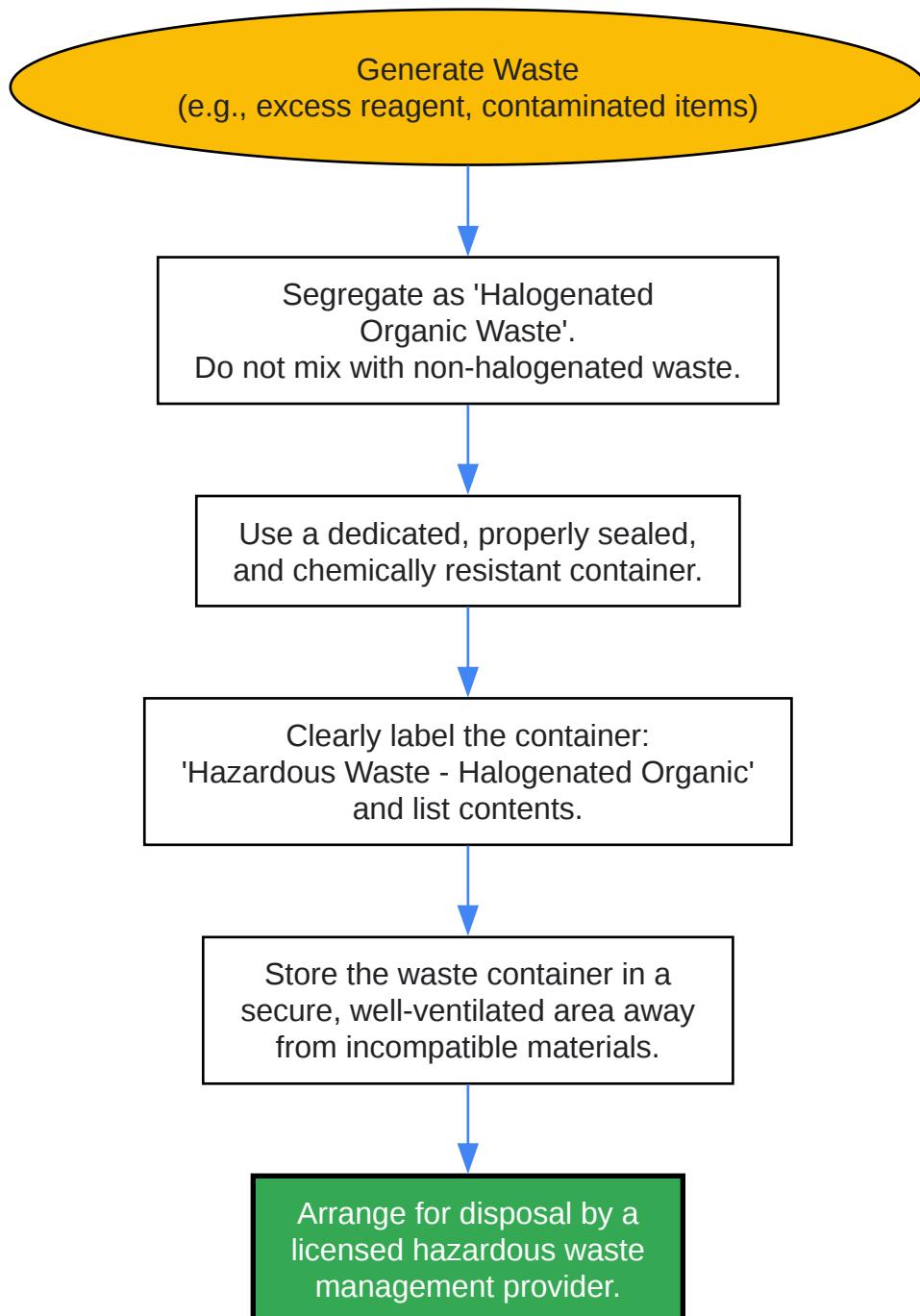
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Caption: Step-by-step spill response workflow.

Disposal Plan

Improper disposal of brominated organic compounds can cause significant environmental harm.^[3] All waste containing this substance must be treated as hazardous.

Waste Disposal Workflow



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Caption: Waste management and disposal workflow.

Disposal Protocol:

- Categorize Waste: All materials contaminated with **4-(4-Bromophenethyl)morpholine**, including the chemical itself, contaminated lab supplies (gloves, filter paper), and solutions, must be categorized as Halogenated Organic Waste.[3]
- Collect Waste: Use separate, designated containers for solid and liquid halogenated waste. [3][17]
- Labeling: Ensure waste containers are clearly labeled as "Hazardous Waste" and specify "Halogenated Organic Waste".[3]
- Disposal: The waste must be disposed of through a licensed hazardous waste disposal facility.[18] Incineration at facilities with appropriate emission controls is a common method for bromine-containing waste.[18] Do not discharge into drains or the environment.[14]

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